

Technical Guide: Solubility Profiling of 4,6-Dimethylpyrimidin-2-ol Hydrochloride[1]

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Compound of Interest

Compound Name: 4,6-Dimethylpyrimidin-2-ol
hydrochloride

CAS No.: 34289-60-6

Cat. No.: B141718

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Executive Summary

4,6-Dimethylpyrimidin-2-ol hydrochloride (CAS: 34289-60-6) is a critical heterocyclic intermediate, primarily utilized in the synthesis of the coccidiostat Nicarbazin and various antiviral nucleoside analogs.[1] Its isolation efficiency relies heavily on a steep solubility gradient in acidified alcohols.[1]

This guide analyzes the compound's solubility behavior to validate a "reaction-crystallization" workflow. The data confirms that while the hydrochloride salt exhibits high aqueous solubility, it possesses a distinct "inverse" solubility profile in alcoholic solvents compared to its reagents, enabling high-purity isolation via cooling crystallization.

Chemical Identity & Physicochemical Properties[1] [2][3][4][5][6][7]

Property	Specification
IUPAC Name	4,6-dimethyl-1H-pyrimidin-2-one hydrochloride
Common Name	2-Hydroxy-4,6-dimethylpyrimidine HCl (HDP[1][2]·HCl)
CAS Number	34289-60-6 (Salt); 108-79-2 (Free Base)
Molecular Formula	C ₆ H ₈ N ₂ O[1] · HCl
Molecular Weight	160.60 g/mol
Melting Point	260–270 °C (Decomposition)
Appearance	White to light yellow crystalline powder

Solubility Profile & Solvent Selection Strategy

The solubility of HDP[3][2]·HCl is governed by the ionic nature of the hydrochloride salt versus the lipophilicity of the dimethyl-substituted pyrimidine ring.[1] The following data summarizes the solubility behavior observed during process optimization.

Qualitative Solubility Matrix

Solvent	Temperature	Solubility Status	Process Implication
Water	20 °C	Soluble	Ideal for converting the salt to the free base via neutralization.[1]
Ethanol (EtOH)	80 °C (Reflux)	Soluble	Allows homogeneous reaction conditions for synthesis.[1]
Ethanol (EtOH)	20 °C	Sparingly Soluble	Critical: Facilitates high-yield precipitation upon cooling (crystallization).
Isopropanol (IPA)	65–80 °C	Soluble	Alternative reaction solvent; higher boiling point than EtOH.
Isopropanol (IPA)	20 °C	Insoluble/Low	Excellent anti-solvent for recrystallization.
Methanol	20 °C	Very Slightly Soluble	Not recommended for primary extraction; potential wash solvent.
DMSO	20 °C	Soluble	Suitable for analytical preparation (NMR, HPLC) but difficult to remove in process.

Thermodynamic Insight: The "Salting Out" Effect

In the synthesis of HDP·HCl, the presence of excess hydrogen chloride (HCl) in the alcoholic solvent significantly depresses the solubility of the salt form due to the common ion effect.

- Mechanism: As the concentration of Cl^- ions increases in the ethanol/isopropanol matrix, the solubility equilibrium shifts toward the solid precipitate ([1](#)).[\[1\]](#)
- Result: This thermodynamic lever ensures that $\text{HDP} \cdot \text{HCl}$ crystallizes out of the reaction mixture while impurities (unreacted urea or acetylacetone) remain in solution.[\[1\]](#)

Experimental Protocols

Protocol A: Solubility-Driven Synthesis & Isolation

This protocol utilizes the temperature-dependent solubility in ethanol to isolate $\text{HDP} \cdot \text{HCl}$ [\[1\]](#) with >98% purity.

Reagents:

- Urea (1.0 eq)[\[1\]](#)[\[2\]](#)
- Acetylacetone (1.0 eq)[\[1\]](#)
- Ethanol (Solvent)[\[1\]](#)[\[2\]](#)[\[4\]](#)[\[5\]](#)
- Conc. HCl (Catalyst/Reactant)[\[1\]](#)[\[2\]](#)[\[4\]](#)

Workflow:

- Dissolution: Charge Urea and Acetylacetone into Ethanol at room temperature.
- Reaction: Add concentrated HCl slowly. Heat the mixture to reflux (80 °C).
 - Observation: The mixture becomes homogeneous as reagents dissolve.[\[1\]](#)
- Crystallization: Stir at reflux for 2–3 hours.
- Cooling: Cool the mixture gradually to 20–25 °C.
 - Mechanism:[\[2\]](#)[\[4\]](#)[\[6\]](#) $\text{HDP} \cdot \text{HCl}$ [\[2\]](#)[\[4\]](#) solubility drops precipitously, forming a crystalline precipitate.[\[1\]](#)

- Filtration: Filter the solids under vacuum.
- Washing: Wash the filter cake with cold Ethanol (0–5 °C).
 - Reasoning: Minimizes redissolution of the product while removing mother liquor impurities.
[\[1\]](#)
- Drying: Dry at 60 °C to remove residual solvent.

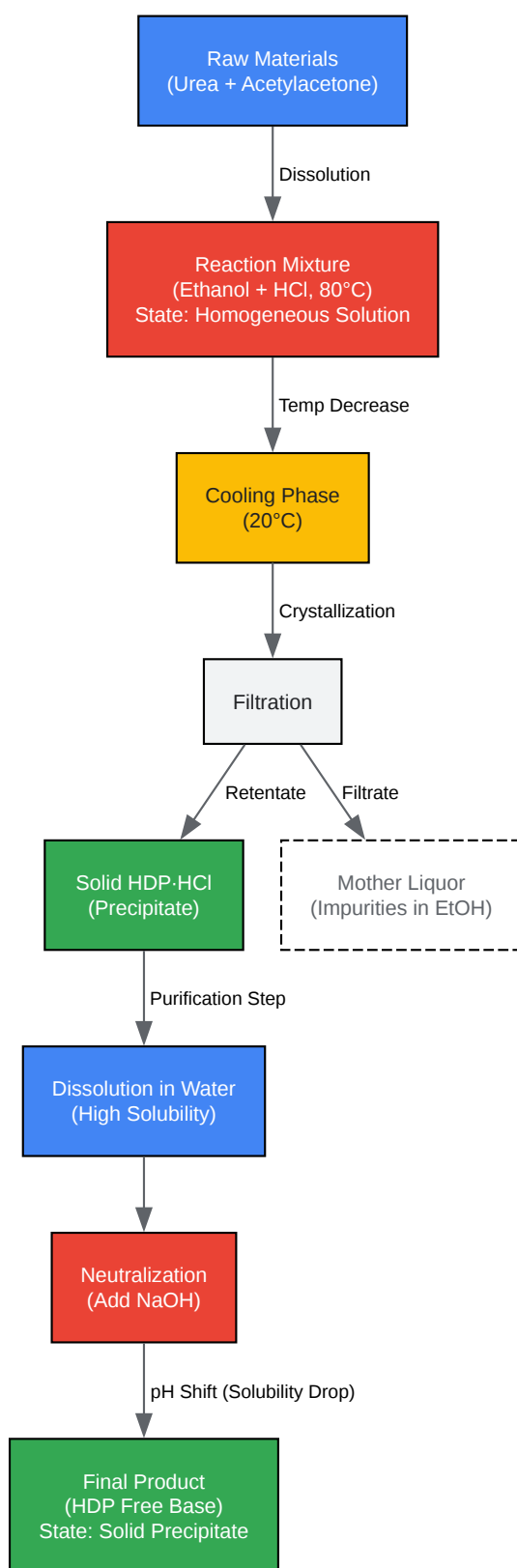
Protocol B: Conversion to Free Base (Purification)

To obtain the free base (4,6-Dimethylpyrimidin-2-ol), the solubility inversion between water and the neutral molecule is exploited.[\[1\]](#)

- Dissolution: Dissolve the isolated HDP·HCl in Water (approx. 3 mL per gram of salt).[\[1\]](#)
- Neutralization: Slowly add 50% NaOH solution until pH 7–8.
- Precipitation: The free base, being less polar and less water-soluble than the salt, will precipitate.[\[1\]](#)
- Isolation: Filter the solid free base and wash with cold water.[\[1\]](#)[\[2\]](#)[\[4\]](#)

Process Visualization

The following diagram illustrates the solubility-driven logic flow for the synthesis and purification of HDP·HCl.



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Figure 1: Solubility-driven isolation workflow for HDP[1]·HCl and its conversion to the free base.

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